

cefoxitin dimer formation mechanism under stress conditions

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Compound of Interest

Compound Name: Cefoxitin Dimer

Cat. No.: B1156694

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Cefoxitin Dimerization Under Stress: A Technical Deep Dive

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cefoxitin, a second-generation cephalosporin antibiotic, is widely utilized for its broad spectrum of activity, particularly against anaerobic bacteria. However, like many β -lactam antibiotics, cefoxitin is susceptible to degradation under various stress conditions, leading to the formation of impurities that can impact its safety and efficacy. A key degradation pathway involves the formation of dimeric impurities. This technical guide provides a comprehensive overview of the formation mechanism of a significant **cefoxitin dimer**, known as Cefoxitin EP Impurity G, under stress conditions. It includes detailed experimental protocols, quantitative data where available, and visual representations of the underlying chemical processes and analytical workflows.

The Structure of Cefoxitin Dimer (Impurity G)

The primary dimeric impurity of cefoxitin identified in the European Pharmacopoeia (EP) is designated as Impurity G. Its formation involves a covalent linkage between two cefoxitin molecules.

**Chemical Name

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